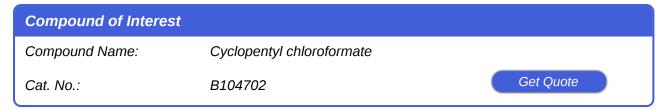


An In-depth Technical Guide to Cyclopentyl Chloroformate

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This technical guide provides a comprehensive overview of **Cyclopentyl chloroformate**, a significant chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis. This document details its physicochemical properties, synthesis protocols, applications, and safety information.

Physicochemical Properties

Cyclopentyl chloroformate is a colorless liquid known for its role as a versatile reagent in organic synthesis.[1] Its key physical and chemical properties are summarized below.



Property	Value	Source(s)
Molecular Formula	C ₆ H ₉ ClO ₂	[2][3]
Molecular Weight	148.59 g/mol	[2][3]
Density	1.19 - 1.2 g/cm³ (Predicted/Relative)	[2][4][5]
Boiling Point	65 °C @ 23 mmHg69.0-70.5 °C @ 25 Torr80 °C @ 75 mmHg173.3 ± 7.0 °C @ 760 mmHg	[2][5][6][7]
Flash Point	66.7 °C	[2][5]
Refractive Index	1.463 - 1.464	[2][5]
Vapor Pressure	1.27 - 1.3 mmHg @ 25°C	[2][5]

Synthesis of Cyclopentyl Chloroformate

Cyclopentyl chloroformate is typically synthesized by reacting cyclopentanol with a phosgene equivalent, such as triphosgene, in the presence of a base.[7][8] This reaction introduces the reactive chloroformate group.

This protocol details a common laboratory-scale synthesis of **Cyclopentyl chloroformate**.

Materials:

- Cyclopentanol (10.9 mL, 120 mmol)
- Pyridine (10.7 mL, 132 mmol)
- Triphosgene (11.87 g, 40.0 mmol)
- Anhydrous ether (100 mL)
- 1.0 N HCl aqueous solution (110 mL)

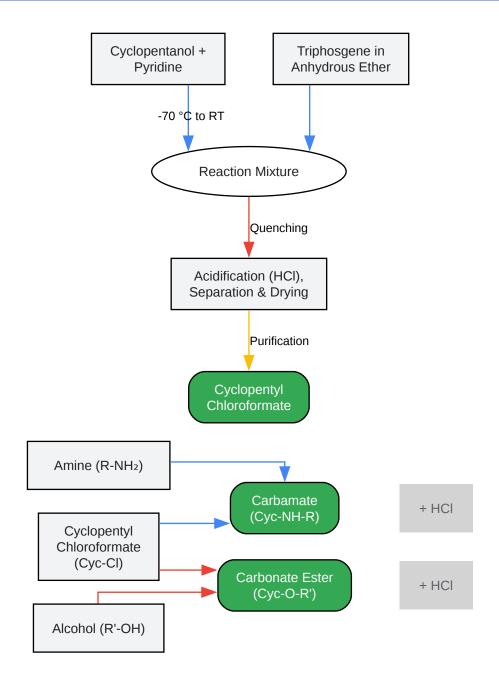


- Brine (60 mL)
- Anhydrous sodium sulfate

Procedure:

- A solution of triphosgene in anhydrous ether is prepared in a reaction vessel and cooled to -70 °C.[7]
- A mixed solution of cyclopentanol and pyridine is added slowly and dropwise to the triphosgene solution at -70 °C.[7]
- The reaction mixture is stirred continuously for 1 hour at this temperature.[7]
- The cooling bath is removed, and stirring is continued at room temperature for an additional
 1.5 hours.[7]
- The reaction is quenched by adding 1.0 N HCl aqueous solution for acidification.[7]
- The organic phase is separated, washed with brine, and dried over anhydrous sodium sulfate.[7]
- The solvent is removed by distillation under reduced pressure to yield cyclopentyl chloroformate.[7] A boiling point of 80 °C at 75 mmHg has been reported with an 80.7% yield.[7]





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